

# A Technical Guide to the Natural Sources of 4-Hydroxytryptamine and Its Derivatives

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## Compound of Interest

Compound Name: 4-Hydroxytryptamine creatinine sulfate

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## Introduction

4-Hydroxytryptamine, commonly known as serotonin, is a phylogenetically ancient and ubiquitous biogenic amine found across the plant, animal, fungal, and bacterial kingdoms.[1] While renowned for its critical role as a neurotransmitter in the central nervous system of animals, regulating mood, sleep, and appetite, its functions in other domains of life are multifaceted and a subject of ongoing research.[1][2] Beyond serotonin itself, a diverse array of its derivatives, including potent psychoactive compounds and important hormones, are also found in nature.

This technical guide provides an in-depth overview of the natural sources of 4-hydroxytryptamine and its key derivatives, including tryptamine, N,N-dimethyltryptamine (DMT), 5-methoxy-N,N-dimethyltryptamine (5-MeO-DMT), bufotenin, psilocybin, psilocin, and melatonin. The content is tailored for researchers, scientists, and drug development professionals, with a focus on quantitative data, detailed experimental protocols, and the underlying biochemical pathways.

## Data Presentation: Quantitative Analysis of 4-Hydroxytryptamine and Its Derivatives in Natural

## Sources

The concentration of these indoleamines varies significantly depending on the species, the part of the organism, and even environmental conditions. The following tables summarize the quantitative data available in the scientific literature.

Table 1: Concentration of 4-Hydroxytryptamine (Serotonin) and its Precursors in Plant Sources

| Plant Species           | Common Name   | Plant Part       | Compound                    | Concentration               | Reference(s) |
|-------------------------|---------------|------------------|-----------------------------|-----------------------------|--------------|
| Juglans regia           | Walnut        | Nut              | Serotonin                   | 155 ± 57.0 µg/g             | [3]          |
| Carya illinoensis       | Pecan         | Nut (roasted)    | Serotonin                   | 15.3 ± 1.27 µg/g            | [3]          |
| Ananas comosus          | Pineapple     | Fruit            | Serotonin                   | ~3-30 mg/kg                 | [2]          |
| Musa sapientum          | Banana        | Pulp (underripe) | Serotonin                   | 31.4 ng/g                   | [4]          |
| Musa sapientum          | Banana        | Pulp (ripe)      | Serotonin                   | 18.5 ng/g                   | [4]          |
| Solanum lycopersicum    | Tomato        | Fruit            | Serotonin                   | ~3-30 mg/kg                 | [2]          |
| Griffonia simplicifolia | Griffonia     | Seeds            | 5-Hydroxytryptophan (5-HTP) | Up to 20.83% (fresh weight) | [5]          |
| Punica granatum         | Pomegranate   | Fruit            | Serotonin                   | 8-12 µg/g                   | [4]          |
| Punica granatum         | Pomegranate   | Fruit            | Tryptamine                  | 4-9 µg/g                    | [4]          |
| Fragaria spp.           | Strawberry    | Fruit            | Serotonin                   | 8-12 µg/g                   | [4]          |
| Fragaria spp.           | Strawberry    | Fruit            | Tryptamine                  | 4-9 µg/g                    | [4]          |
| Pinus spp.              | Pine Nut      | Nut              | Serotonin                   | 0.05 ± 0.01 µg/g            | [3]          |
| Macadamia spp.          | Macadamia Nut | Nut (roasted)    | Serotonin                   | 0.03 ± 0.00 µg/g            | [3]          |

Table 2: Concentration of Psychoactive Tryptamine Derivatives in Fungal and Plant Sources

| Species                            | Common Name    | Compound(s)                   | Concentration (% w/w) | Reference(s) |
|------------------------------------|----------------|-------------------------------|-----------------------|--------------|
| Psilocybe cubensis "Creeper"       | Magic Mushroom | Psilocybin & Psilocin (total) | 1.36%                 | [6]          |
| Psilocybe cubensis "Blue Meanie"   | Magic Mushroom | Psilocybin & Psilocin (total) | 1.221%                | [6]          |
| Psilocybe cubensis "B-Plus"        | Magic Mushroom | Psilocybin & Psilocin (total) | 1.134%                | [6]          |
| Psilocybe cubensis "Texas Yellow"  | Magic Mushroom | Psilocybin & Psilocin (total) | 1.103%                | [6]          |
| Psilocybe cubensis "Thai Cubensis" | Magic Mushroom | Psilocybin & Psilocin (total) | 0.879%                | [6]          |
| Psychotria viridis                 | Chacruna       | N,N-Dimethyltryptamine (DMT)  | 0.10-0.66%            | [7]          |
| Anadenanthera peregrina            | Yopo           | Bufotenin (5-HO-DMT)          | Up to 7.4%            | [8]          |
| Anadenanthera peregrina            | Yopo           | 5-MeO-DMT                     | ~0.04%                | [9]          |
| Anadenanthera peregrina            | Yopo           | DMT                           | ~0.16%                | [9]          |

Table 3: Concentration of 4-Hydroxytryptamine and Its Derivatives in Animal Sources

| Animal Species                      | Common Name         | Tissue/Secretion   | Compound(s)                | Concentration                | Reference(s)                              |
|-------------------------------------|---------------------|--------------------|----------------------------|------------------------------|-------------------------------------------|
| <i>Incilius alvarius</i>            | Colorado River Toad | Venom              | 5-MeO-DMT                  | Up to 15% of dried secretion | <a href="#">[10]</a>                      |
| <i>Incilius alvarius</i>            | Colorado River Toad | Venom              | Bufotenin (5-HO-DMT)       | 2,800 ± 1,900 µg/g           | <a href="#">[11]</a>                      |
| <i>Incilius alvarius</i>            | Colorado River Toad | Venom              | DMT                        | 250 ± 80 µg/g                | <a href="#">[11]</a>                      |
| <i>Vespa crabro</i>                 | European Hornet     | Venom              | Serotonin                  | High concentrations          | <a href="#">[12]</a>                      |
| <i>Apis mellifera</i>               | Honey Bee           | Venom              | Serotonin                  | Present                      | <a href="#">[6]</a>                       |
| <i>Homo sapiens</i>                 | Human               | Platelets          | Serotonin                  | Stored in dense granules     | <a href="#">[2]</a>                       |
| <i>Rattus norvegicus</i>            | Rat                 | Brain (Brain stem) | Serotonin                  | High levels                  | <a href="#">[13]</a>                      |
| <i>Fascaplysinoopsis reticulata</i> | Marine Sponge       | Whole organism     | Tryptamine and derivatives | Not quantified               | <a href="#">[14]</a> <a href="#">[15]</a> |

Table 4: Concentration of Melatonin in Plant Sources

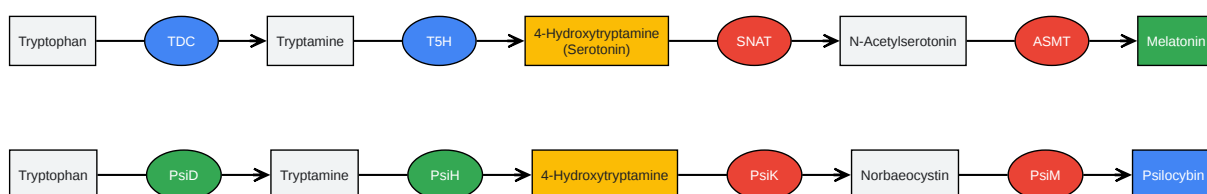
| Plant Species       | Common Name | Plant Part | Melatonin Concentration | Reference(s) |
|---------------------|-------------|------------|-------------------------|--------------|
| Pistacia vera       | Pistachio   | Nut        | ~660 ng/g               | [16]         |
| Zea mays            | Corn        | Grains     | 187.8 ng/100g           | [4]          |
| Oryza sativa        | Rice        | Grains     | 149.8 ng/100g           | [4]          |
| Hordeum vulgare     | Barley      | Grains     | 87.3 ng/100g            | [4]          |
| Zingiber officinale | Ginger      | Rhizome    | 142.3 ng/100g           | [4]          |
| Juglans regia       | Walnut      | Nut        | 1.2 - 3.3 ng/g          | [17]         |
| Prunus dulcis       | Almond      | Nut        | 39 ng/g                 | [17]         |
| Helianthus annuus   | Sunflower   | Seed       | 29 ng/g                 | [17]         |

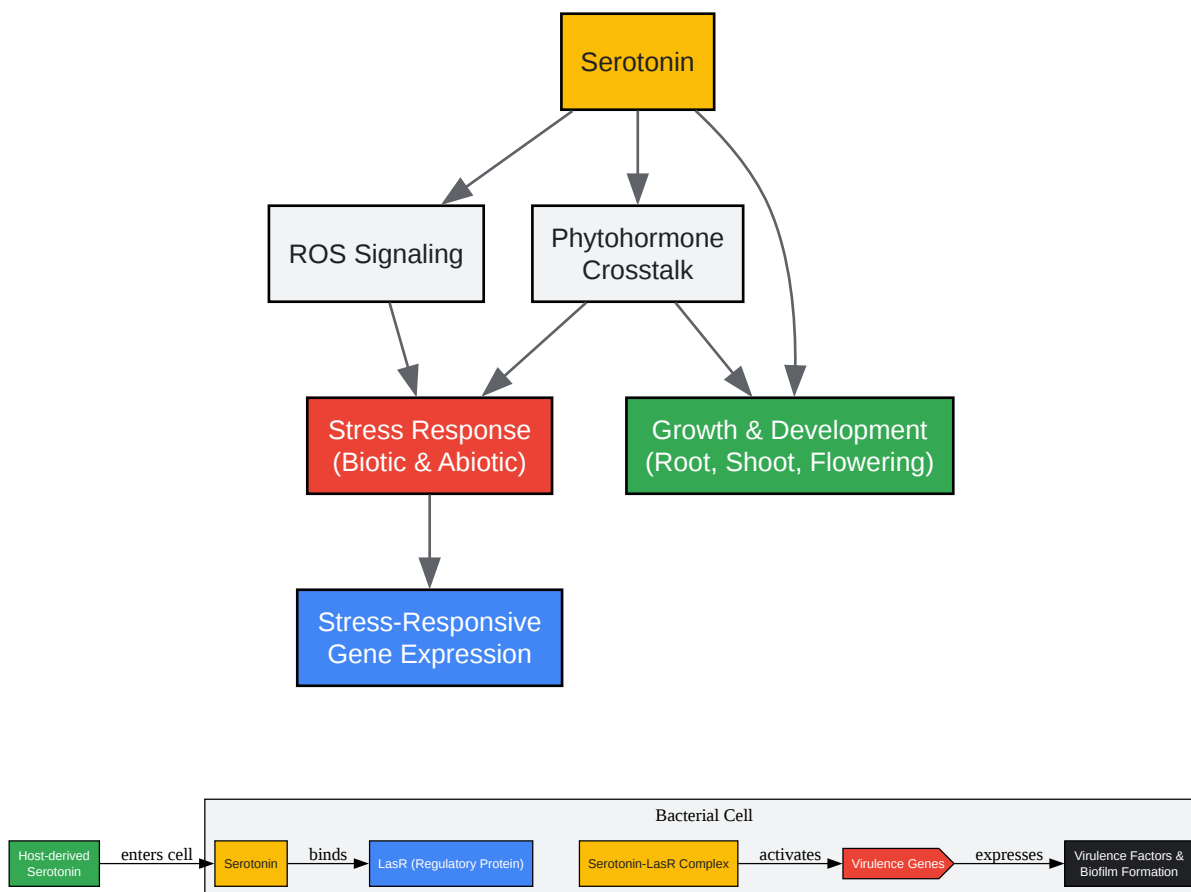
## Biosynthesis and Signaling Pathways

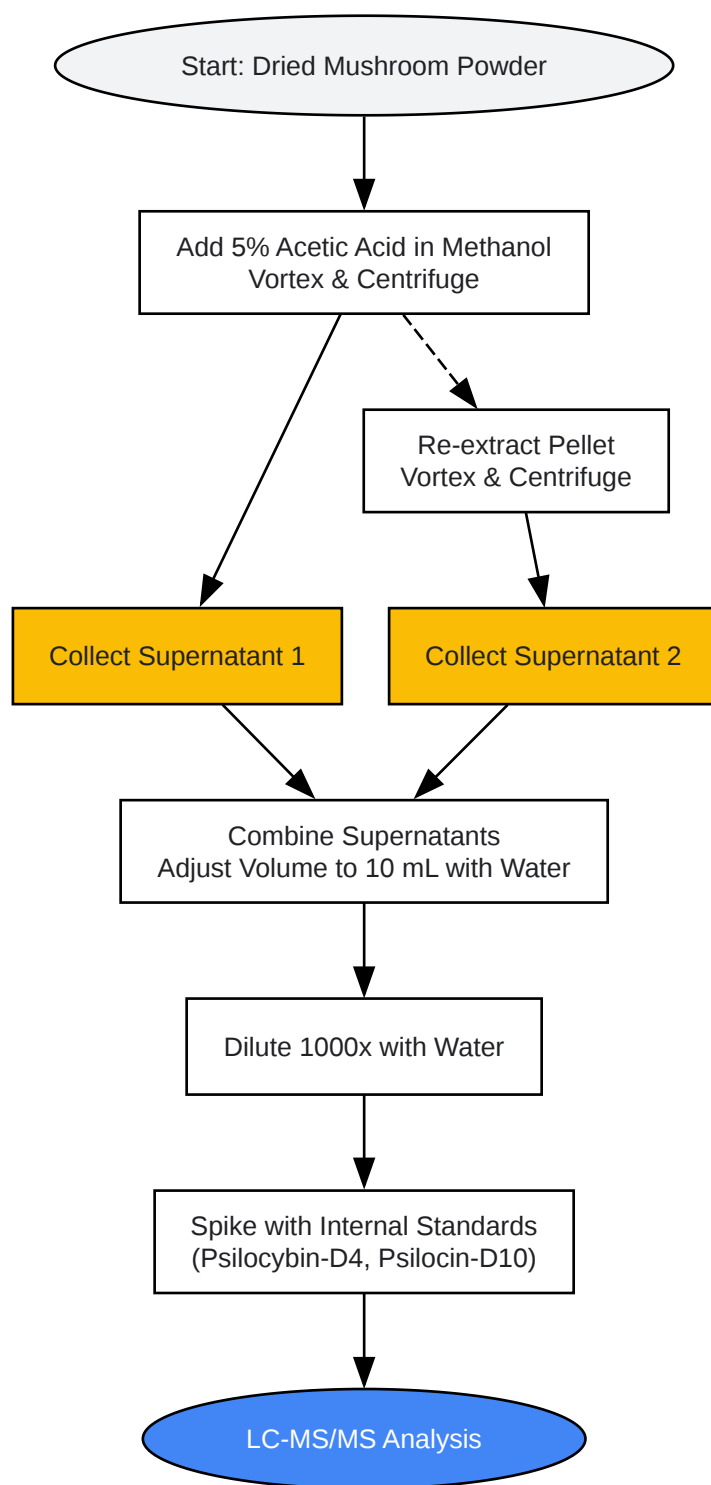
The biosynthesis of 4-hydroxytryptamine and its derivatives originates from the essential amino acid tryptophan. The specific enzymatic steps, however, can differ between organisms.

### Plant Biosynthesis of Serotonin and Melatonin

In plants, the biosynthesis of serotonin follows a different pathway than in animals. Tryptophan is first decarboxylated to tryptamine by tryptophan decarboxylase (TDC). Tryptamine is then hydroxylated by tryptamine 5-hydroxylase (T5H) to produce serotonin. Serotonin can then be further converted to melatonin through a two-step process involving serotonin N-acetyltransferase (SNAT) and acetylserotonin methyltransferase (ASMT).







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